

# MS049 Background & Quantitative Data

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## Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

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**MS049** is a potent and selective dual inhibitor of protein arginine methyltransferases PRMT4 (also known as CARM1) and PRMT6. It is widely used as a chemical probe in research to study the biological roles of these enzymes [1] [2] [3].

The table below summarizes key quantitative data for **MS049**:

Property	Description / Value
Targets	PRMT4 & PRMT6 [1] [2] [3]
IC <sub>50</sub> (PRMT4)	34 nM [1] [2]
IC <sub>50</sub> (PRMT6)	43 nM [1] [2]
Selectivity	>300-fold selective over PRMT1 and PRMT3; >30-fold selective over PRMT8. Shows no inhibition against PRMT5 and PRMT7 [1].
Cellular Activity	Reduces H3R2me2a mark (IC <sub>50</sub> = 0.97 μM) and Med12 asymmetric dimethylation (IC <sub>50</sub> = 1.4 μM) in HEK293 cells [2].
Molecular Weight	321.3 (dihydrochloride salt) [1]
Solubility	Soluble in DMSO, Ethanol, and Water (e.g., 56 mg/mL or 174.3 mM in DMSO) [2]

Property	Description / Value
Storage	Store as a solid at -20°C; solutions should be used soon after preparation [1] [2].

## Experimental Protocols

While complete step-by-step protocols were not available, the search results describe several standard experimental approaches used with **MS049**.

- **In-Cell Western Blot Analysis:** To assess target engagement and functional activity, you can treat cells (e.g., HEK293 cells) with **MS049** and measure the reduction of specific histone marks via Western blot.
  - **Cell Line:** HEK293 cells.
  - **Treatment:** Incubate cells with **MS049** at concentrations ranging from 0.1 μM to 100 μM.
  - **Duration:** 20 hours to observe reduction of the H3R2me2a mark, or 72 hours to observe reduction in asymmetric dimethylation of the non-histone substrate Med12 [2].
  - **Outcome Measure:** Quantification of band intensity to determine IC<sub>50</sub> values in a cellular context [2].
- **Cell Viability/Proliferation Assays:** **MS049** has been used in chemical screens to identify epigenetic dependencies in cancer cells.
  - **Method:** Use live-cell imaging platforms (like Incucyte) or luminescent cell viability assays (like CellTiter-Glo) to monitor cell confluence or viability over time (e.g., 5-6 days).
  - **Application:** This approach was used in triple-negative breast cancer (TNBC) cell lines to identify sensitivity to type I PRMT inhibition, where MS023 (an inhibitor of multiple type I PRMTs) showed efficacy, but **MS049** (specific for PRMT4/6) did not significantly affect proliferation, helping to pinpoint PRMT1 as the key target in that context [4].

## Troubleshooting & FAQs

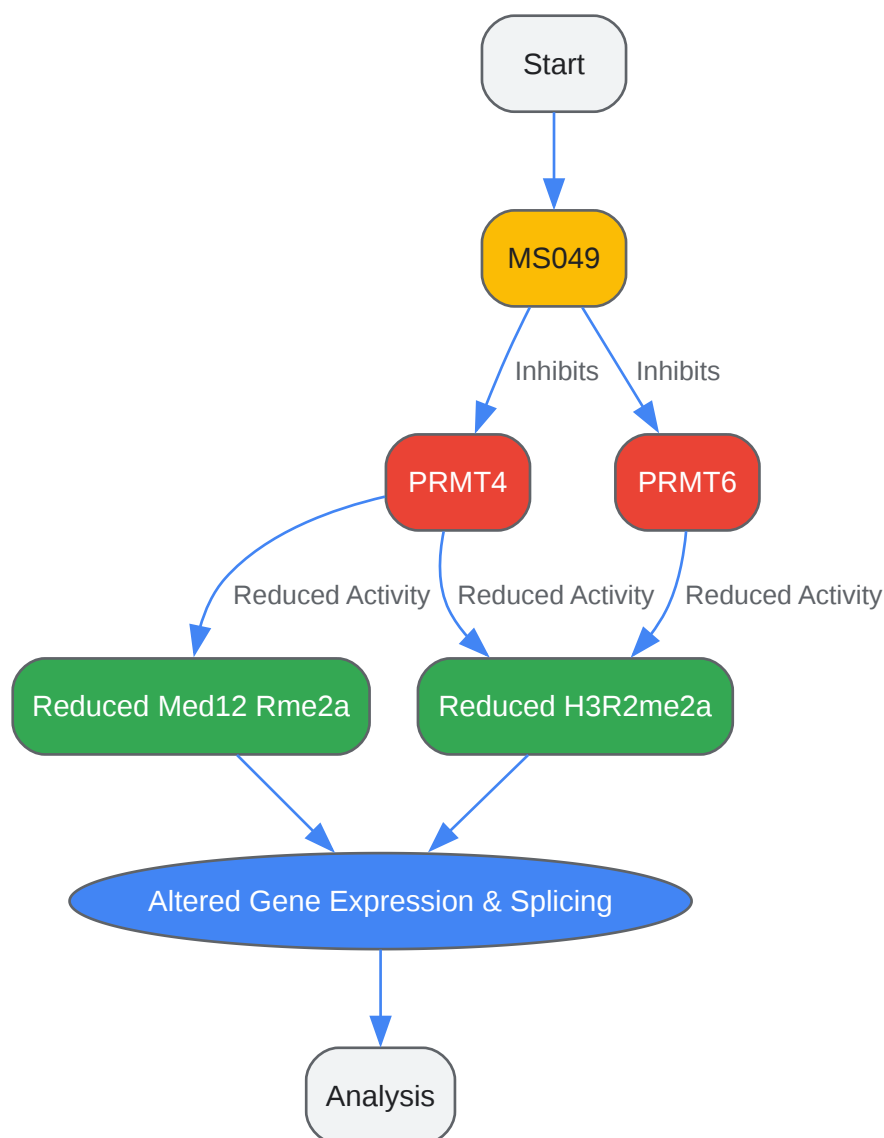
Although direct troubleshooting data for **MS049** is unavailable, here is general guidance for common challenges when working with chemical probes.

- **Q1: The biological effect of MS049 is absent or weaker than expected in my cellular model.**

- **Verification of Target Engagement:** First, confirm that the compound is working as intended in your system. Use the Western blot protocol described above to check for a reduction in known methylation marks like H3R2me2a. This will help you distinguish between a compound failure and a genuine biological result in your model [2].
  - **Check Cellular Context:** The effect of epigenetic inhibitors can be highly dependent on the cellular context. Research indicates that the antitumor effects of broader PRMT inhibition can be linked to a pre-existing interferon response signature in certain cell types [4]. The efficacy of **MS049** may similarly depend on the genetic background of your cell model.
- **Q2: How should I prepare and store stock solutions of MS049 to ensure stability?**
    - **Storage:** For long-term storage, keep the powder at -20°C. Prepare stock solutions in a suitable solvent like DMSO at a relatively high concentration (e.g., 10-50 mM).
    - **Stability:** Aliquot the stock solution to avoid repeated freeze-thaw cycles and store the aliquots at -80°C for up to 6 months, or at -20°C for 1 month [2].

## Mechanism of Action & Experimental Workflow

The following diagram illustrates the established mechanism of **MS049** and a general workflow for its use in cellular experiments.



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## References

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4. PRMT inhibition induces a viral mimicry response in triple- ... [nature.com]

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